

# Standard laboratory procedures for storing and handling Diallylmethylamine

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## Compound of Interest

Compound Name: *Diallylmethylamine*

Cat. No.: *B1582482*

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## Application Notes and Protocols for Diallylmethylamine

Audience: Researchers, scientists, and drug development professionals.

Introduction: **Diallylmethylamine** ( $C_7H_{13}N$ ) is a tertiary amine used in various chemical syntheses, including the preparation of quaternary ammonium salts.<sup>[1]</sup> Due to its chemical properties, it presents significant hazards, including high flammability and corrosivity, necessitating strict adherence to safety protocols in a laboratory setting.<sup>[1][2]</sup> These application notes provide detailed procedures for the safe storage and handling of **diallylmethylamine** to minimize risks to personnel and the environment.

## Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **diallylmethylamine** is essential for its safe handling.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>13</sub> N	PubChem[2]
Molecular Weight	111.18 g/mol	Sigma-Aldrich, PubChem[2]
Appearance	Colorless liquid	ChemicalBook[3]
Odor	Disagreeable	PubChem[3]
Boiling Point	111 °C	Sigma-Aldrich[1]
Density	0.789 g/mL at 25 °C	Sigma-Aldrich[1]
Flash Point	7.2 °C (45.0 °F) - closed cup	Sigma-Aldrich[1]
Refractive Index	n <sub>20/D</sub> 1.43	Sigma-Aldrich[1]

## Safety and Hazard Information

**Diallylmethylamine** is classified as a hazardous substance. The following table summarizes its GHS classifications and associated hazard statements.

GHS Classification	Hazard Statement	GHS Pictograms
Flammable Liquids, Category 2	H225: Highly flammable liquid and vapor[2]	
Skin Corrosion/Irritation, Category 1B	H314: Causes severe skin burns and eye damage[2]	corrosive
Acute Toxicity, Oral (optional)	H302: Harmful if swallowed[2]	
Acute Toxicity, Dermal (optional)	H312: Harmful in contact with skin[2]	
Serious Eye Damage/Eye Irritation, Category 1	H318: Causes serious eye damage[2]	corrosive
Hazardous to the aquatic environment, long-term hazard (optional)	H412: Harmful to aquatic life with long lasting effects[2]	(none)

Signal Word: Danger[\[1\]](#)[\[2\]](#)

## Experimental Protocols

Proper PPE is mandatory when handling **diallylmethylamine** to prevent exposure.

PPE	Specification
Eye/Face Protection	Chemical safety goggles and a face shield. <a href="#">[4]</a>
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), a flame-retardant lab coat, and closed-toe shoes. <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. <a href="#">[7]</a> <a href="#">[8]</a> If inhalation risk is high, a NIOSH-approved respirator with an appropriate cartridge for organic vapors is necessary. <a href="#">[7]</a>

Proper storage is crucial to prevent accidents and maintain the chemical's integrity.

- Storage Location: Store in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other sources of ignition.[\[5\]](#)[\[6\]](#)[\[7\]](#) The storage area should be designated for flammable liquids.[\[1\]](#)
- Container: Keep the container tightly closed.[\[5\]](#)[\[6\]](#)
- Incompatible Materials: Store separately from acids, strong oxidizing agents, acid anhydrides, acid chlorides, and carbon dioxide.[\[7\]](#)
- Security: Keep locked up or in an area accessible only to qualified or authorized personnel.[\[5\]](#)

Adherence to the following handling procedures is essential for safety.

- Work Area: Always work in a well-ventilated area, preferably under a chemical fume hood.[\[5\]](#)[\[7\]](#)[\[8\]](#)

- **Grounding:** To avoid ignition from static electricity, ground and bond containers and receiving equipment during transfer.[6][7] Use only non-sparking tools.[7]
- **Personal Hygiene:** Do not eat, drink, or smoke when using this product.[5][6] Wash hands thoroughly after handling.[5][6]
- **Avoid Contact:** Avoid contact with skin, eyes, and clothing.[6] Avoid breathing mist or vapors. [5]

In the event of a spill or exposure, immediate and appropriate action is critical.

#### Spill Response:

- **Evacuate:** Evacuate personnel from the immediate area.[5][8]
- **Ventilate:** Ensure adequate ventilation.[5][8]
- **Control Ignition Sources:** Remove all sources of ignition.[6][7]
- **Containment:** Use a non-combustible absorbent material (e.g., sand, earth) to soak up the spill.[7]
- **Collection:** Collect the absorbed material into a suitable, closed container for disposal.[7]
- **Decontamination:** Clean the spill area thoroughly.

#### First Aid Measures:

- **Eye Contact:** Immediately rinse with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[5]
- **Skin Contact:** Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[5][8]
- **Inhalation:** Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[5][8]

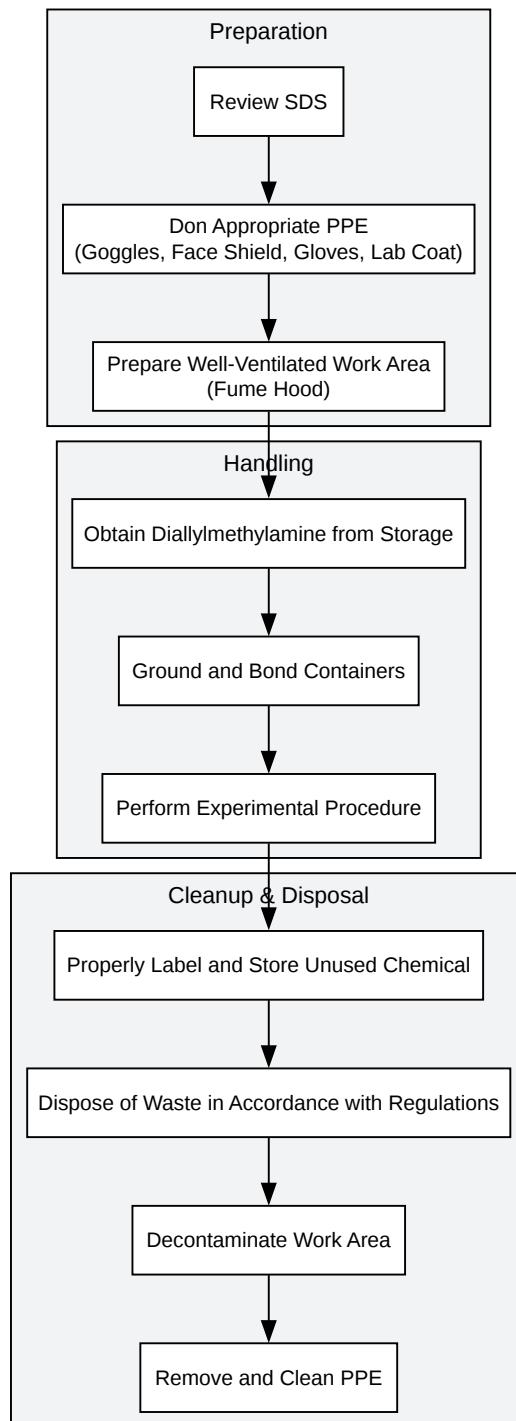
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5][6][7]

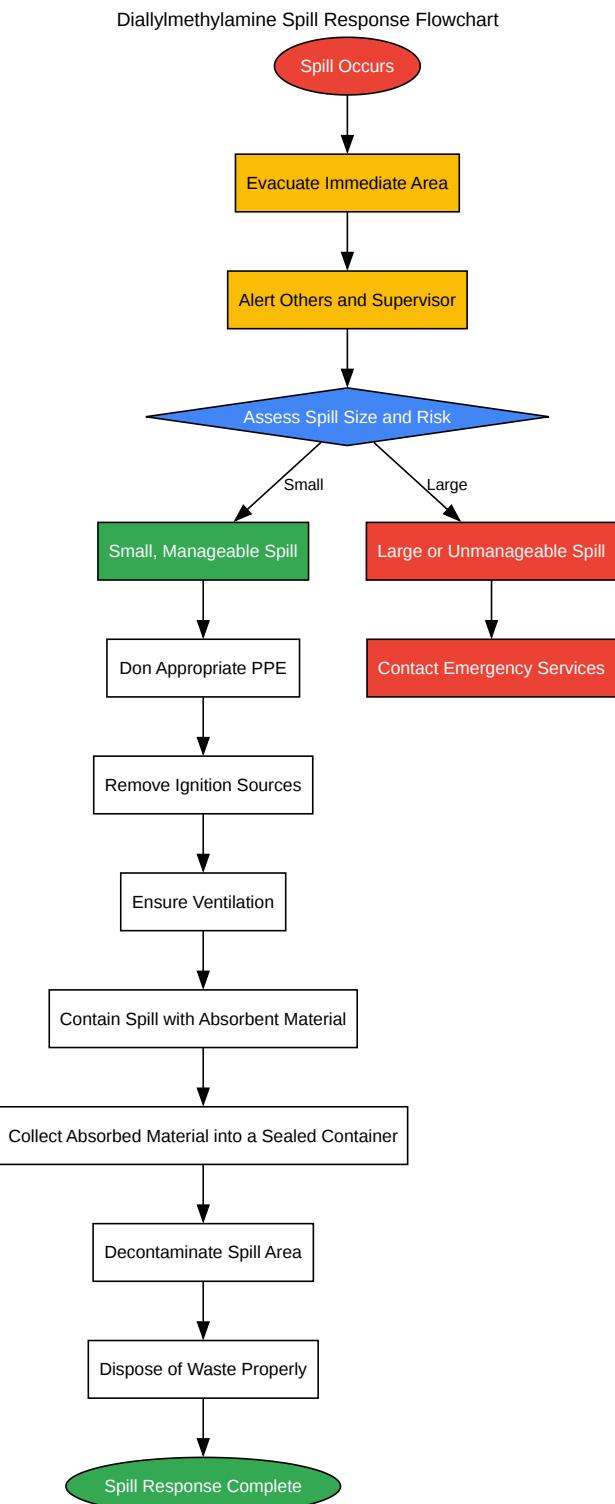
Dispose of **diallylmethylamine** and contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the product to enter drains.[5]  
[8]

## Visualized Workflows

The following diagrams illustrate key workflows for handling **diallylmethylamine**.

## Safe Handling Workflow for Diallylmethylamine



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